

Thermodynamic properties of crystalline Cesium tribromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cesium tribromide

Cat. No.: B13813981

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An In-depth Technical Guide on the Thermodynamic Properties of Crystalline **Cesium Tribromide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of crystalline **Cesium Tribromide** (CsBr_3). The information is compiled from experimental studies to provide researchers, scientists, and professionals in drug development with essential data and methodologies for their work with this compound.

Core Thermodynamic Properties

Crystalline **Cesium Tribromide** is an orange to dark red solid with a molar mass of $372.617 \text{ g}\cdot\text{mol}^{-1}$. It melts with decomposition at 38°C . The compound crystallizes in the orthorhombic system with the Pmnb space group.

Enthalpy of Formation

The standard enthalpy of formation (ΔH_f°) of crystalline CsBr_3 has been determined experimentally through solution calorimetry. The accepted value is:

- $\Delta H_f^\circ(\text{CsBr}_3, \text{c}, 298.15 \text{ K}) = -433.8 \pm 2.0 \text{ kJ mol}^{-1}$

This value indicates that the formation of crystalline **Cesium Tribromide** from its constituent elements (Cesium, Bromine) in their standard states is an exothermic process.

Other Thermodynamic Data

Currently, experimentally determined values for the standard entropy (S°), Gibbs free energy of formation (ΔG_f°), and heat capacity (C_p) of crystalline **Cesium Tribromide** are not readily available in the surveyed literature. Further experimental investigation is required to establish these crucial thermodynamic parameters.

Data Summary

The following table summarizes the available quantitative thermodynamic data for crystalline **Cesium Tribromide**.

Thermodynamic Property	Symbol	Value (at 298.15 K)	Units
Standard Enthalpy of Formation	ΔH_f°	-433.8 ± 2.0	kJ mol^{-1}
Standard Molar Entropy	S°	Data not available	$\text{J mol}^{-1} \text{K}^{-1}$
Standard Gibbs Free Energy of Formation	ΔG_f°	Data not available	kJ mol^{-1}
Heat Capacity	C_p	Data not available	$\text{J mol}^{-1} \text{K}^{-1}$

Experimental Protocols

The determination of the standard enthalpy of formation of crystalline CsBr_3 relies on the principles of solution calorimetry. This section outlines the detailed methodology based on the established experimental work in the field.

Synthesis of Crystalline Cesium Tribromide

High-purity crystalline **Cesium Tribromide** is a prerequisite for accurate thermodynamic measurements. A common method for its synthesis is as follows:

- **Reaction Mixture:** A concentrated aqueous solution of Cesium Bromide (CsBr) is prepared.

- **Addition of Bromine:** A large excess of liquid Bromine (Br_2) is added to the CsBr solution.
- **Crystallization:** The mixture is allowed to crystallize. The excess Bromine and the aqueous solution are removed, yielding dark red crystals of CsBr_3 .
- **Purification and Storage:** The crystals are purified and stored in a controlled environment to prevent decomposition.

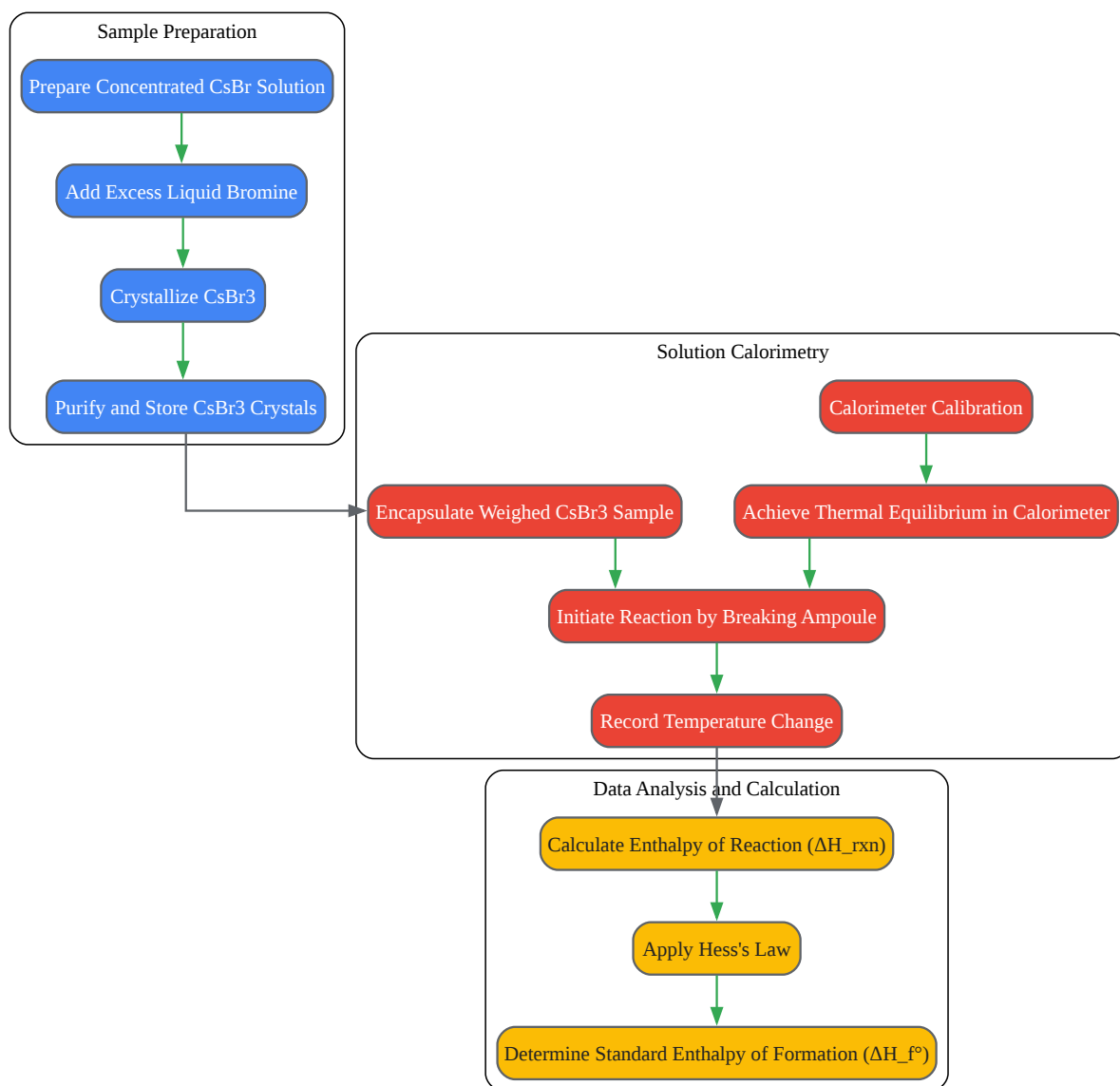
Solution Calorimetry for Enthalpy of Formation

The standard enthalpy of formation is determined by measuring the heat of reaction of crystalline CsBr_3 in a suitable solvent and applying Hess's Law. The experimental workflow involves the following key steps:

- **Calorimeter Calibration:** The heat capacity of the calorimeter is determined by a standard reaction with a known enthalpy change.
- **Sample Preparation:** A precisely weighed sample of pure, crystalline CsBr_3 is encapsulated in a sealed ampoule.
- **Calorimetric Measurement:**
 - The calorimeter is filled with a specific volume of a suitable reaction solvent (e.g., an aqueous solution).
 - The system is allowed to reach thermal equilibrium.
 - The ampoule containing the CsBr_3 sample is broken within the solvent, initiating the dissolution and reaction.
 - The temperature change of the solution is meticulously recorded over time until the reaction is complete and thermal equilibrium is re-established.
- **Data Analysis:** The enthalpy of the reaction is calculated from the observed temperature change and the heat capacity of the calorimeter. By combining this with the known standard enthalpies of formation of the other reactants and products in the reaction, the standard enthalpy of formation of $\text{CsBr}_3(\text{c})$ is determined.

Visualization of Experimental Workflow

The logical flow for the experimental determination of the standard enthalpy of formation of crystalline **Cesium Tribromide** is illustrated in the following diagram.



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Caption: Experimental workflow for determining the standard enthalpy of formation of CsBr_3 .

- To cite this document: BenchChem. [Thermodynamic properties of crystalline Cesium tribromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13813981#thermodynamic-properties-of-crystalline-cesium-tribromide]

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